

A Comparative Guide to Di-sec-octylamine in Industrial Solvent Extraction

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Compound of Interest

Compound Name: DI-SEC-OCTYLAMINE

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In the realm of industrial hydrometallurgy, the selection of an appropriate extractant is paramount for achieving efficient and cost-effective separation of metals. This guide provides a comprehensive cost-benefit analysis of **Di-sec-octylamine**, a secondary amine, for use in industrial solvent extraction processes, with a particular focus on the separation of valuable metals like cobalt and nickel. Its performance is critically compared against a common tertiary amine alternative, Tri-n-octylamine (often referred to by its commercial name, Alamine 336).

Executive Summary

Di-sec-octylamine presents a viable and potentially advantageous alternative to tertiary amines like Tri-n-octylamine in specific solvent extraction applications. The choice between a secondary and a tertiary amine is not straightforward and depends on a careful consideration of factors including the target metal, the composition of the aqueous feed, desired selectivity, and operational costs. While tertiary amines are widely used, secondary amines such as **Di-sec-octylamine** can offer distinct benefits in terms of reactivity and extraction kinetics, which may translate to lower operational expenditures under certain conditions. This guide will delve into the quantitative performance data, cost considerations, and detailed experimental protocols to aid in the informed selection of the optimal extractant for your process.

Cost Comparison

The economic viability of an industrial process is heavily reliant on the cost of its consumables. The following table provides an estimated cost comparison between **Di-sec-octylamine** and Tri-n-octylamine. It is important to note that prices can fluctuate based on supplier, purity, and order volume. The prices for **Di-sec-octylamine** are often represented by its close structural isomer, Di-n-octylamine, for which pricing is more readily available.

Amine Extractant	Chemical Structure	Type	Estimated Price (per kg)
Di-sec-octylamine	$C_{16}H_{35}N$	Secondary	~\$75 - \$700
Tri-n-octylamine (Alamine 336)	$C_{24}H_{51}N$	Tertiary	~\$5.50 - \$20 (Industrial Grade)

Note: Prices are indicative and subject to change. Bulk pricing for industrial grades will be significantly lower than laboratory-grade reagents.

Performance Comparison: Di-sec-octylamine vs. Tri-n-octylamine

The performance of an amine extractant is determined by its efficiency in extracting the target metal ion from the aqueous phase and the ease with which the metal can be stripped from the organic phase for recovery.

General Reactivity and Selectivity

Secondary amines, such as **Di-sec-octylamine**, are generally more reactive than tertiary amines due to less steric hindrance around the nitrogen atom. This can lead to faster extraction kinetics. However, this increased reactivity can sometimes result in lower selectivity, meaning they might co-extract more unwanted metals. Tertiary amines, like Tri-n-octylamine, often exhibit higher selectivity for certain metal complexes. For instance, in chloride media, tertiary amines are known to be effective for the extraction of cobalt anionic complexes.

A study on the extraction of water from brine suggested that a larger volume of water was recovered with secondary amines compared to tertiary amines, indicating a difference in their affinity for polar molecules.

Cobalt and Nickel Extraction

The separation of cobalt and nickel is a significant application for amine extractants in hydrometallurgy.

- **Tri-n-octylamine (Alamine 336):** In acidic chloride media, Tri-n-octylamine has been shown to be an effective extractant for cobalt. One study reported a cobalt extraction efficiency of 76.7% using 1.5 M Tri-n-octylamine in kerosene from an acidic chloride solution. It is also documented that Alamine 336 can be used for the separation of zinc and cobalt from nickel in strong hydrochloric acid solutions.^[1] Another study demonstrated that it is possible to selectively extract 99% of cobalt from acidic cobalt-nickel leach solutions using Alamine 300 (a commercial form of Tri-n-octylamine).
- **Di-sec-octylamine:** While specific quantitative data for **Di-sec-octylamine** in direct comparison to Tri-n-octylamine for cobalt-nickel separation is limited in publicly available literature, the general principles of amine reactivity suggest it could offer faster extraction rates. The separation factor between cobalt and nickel is a critical parameter, and this is influenced by the concentration of chloride ions and the type of amine used.

The following table summarizes the potential performance characteristics based on available data and chemical principles.

Performance Metric	Di-sec-octylamine (Secondary Amine)	Tri-n-octylamine (Tertiary Amine)
Extraction Kinetics	Generally faster due to lower steric hindrance.	Generally slower.
Cobalt Extraction Efficiency	Potentially high, but specific data is scarce.	Up to 76.7% in acidic chloride media reported in one study. ^[1]
Nickel Extraction Efficiency	Data needed for direct comparison.	Generally lower than cobalt in chloride media, enabling separation.
Selectivity (Co/Ni)	May be lower than tertiary amines.	Generally good, especially in high chloride concentrations.
Stripping	Generally easier due to lower stability of the metal-amine complex.	Can be more difficult, sometimes requiring stronger stripping agents.
Solvent Loss	Dependent on the specific diluent and process conditions.	Dependent on the specific diluent and process conditions.

Experimental Protocols

To conduct a comparative analysis of **Di-sec-octylamine** and Tri-n-octylamine for the solvent extraction of cobalt and nickel, the following experimental protocol can be followed.

Preparation of Aqueous and Organic Phases

- Aqueous Feed Solution: Prepare a synthetic leach solution containing known concentrations of cobalt (e.g., 1000 mg/L) and nickel (e.g., 1000 mg/L) in a hydrochloric acid matrix (e.g., 3 M HCl).
- Organic Extractant Solutions:
 - Prepare a 0.5 M solution of **Di-sec-octylamine** in a suitable organic diluent (e.g., kerosene or toluene).
 - Prepare a 0.5 M solution of Tri-n-octylamine in the same organic diluent.

- A phase modifier, such as isodecanol, may be added (e.g., 5% v/v) to prevent third-phase formation.

Solvent Extraction Procedure

- In a series of separatory funnels, mix equal volumes (e.g., 20 mL) of the aqueous feed solution and each of the organic extractant solutions (**Di-sec-octylamine** and Tri-n-octylamine). This represents an aqueous to organic (A:O) phase ratio of 1:1.
- Shake each separatory funnel vigorously for a predetermined contact time (e.g., 5, 10, 15, and 30 minutes) to reach equilibrium.
- Allow the phases to separate.
- Collect the aqueous phase (raffinate) and the organic phase for analysis.
- Analyze the concentration of cobalt and nickel in the raffinate using Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).
- Calculate the extraction efficiency (%E) for each metal using the formula: $\%E = [(C_o - C_e) / C_o] * 100$ where C_o is the initial concentration of the metal in the aqueous phase and C_e is the equilibrium concentration of the metal in the raffinate.

Stripping Procedure

- Take a known volume of the metal-loaded organic phase from the extraction step.
- Contact it with a suitable stripping solution (e.g., dilute HCl, or an ammonia solution).
- Shake for a sufficient time to allow the metal ions to transfer back to the aqueous phase.
- Separate the phases and analyze the metal concentration in the aqueous stripping solution.
- Calculate the stripping efficiency.

Visualizing the Process and Logic

To better understand the solvent extraction process and the decision-making logic, the following diagrams are provided.

A simplified workflow of a solvent extraction process.

Logical flow for selecting a suitable amine extractant.

Conclusion

The selection between **Di-sec-octylamine** and Tri-n-octylamine for industrial solvent extraction is a nuanced decision that requires a thorough evaluation of both performance and economic factors.

- **Cost:** Tri-n-octylamine (Alamine 336) appears to be a more cost-effective option based on available pricing for industrial grades. The higher cost of **Di-sec-octylamine** may be a significant barrier for its widespread industrial use unless its performance benefits can offset the initial investment.
- **Performance:** **Di-sec-octylamine**, as a secondary amine, is expected to exhibit faster extraction kinetics, which could lead to smaller equipment sizes and lower residence times, potentially reducing capital and operational costs. However, it may offer lower selectivity compared to tertiary amines. Tri-n-octylamine is a well-established extractant with proven selectivity for cobalt over nickel in chloride systems.

Recommendation:

For applications where high selectivity for cobalt over nickel in a chloride medium is the primary concern, and where a well-documented and industrially proven extractant is preferred, Tri-n-octylamine (Alamine 336) is a strong candidate, particularly given its lower cost.

However, if the process economics are highly sensitive to reaction kinetics and shorter residence times, and if the feed solution characteristics allow for acceptable selectivity, **Di-sec-octylamine** warrants serious consideration. A pilot-scale study is highly recommended to directly compare the two extractants under specific plant conditions to definitively determine the most economically favorable and technically sound option. This will allow for a precise quantification of the trade-offs between the higher cost of the secondary amine and its potential benefits in terms of process efficiency.

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References

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